Inter-laboratory Comparison of Tributylphenol Analysis: A-Data-Driven Guide

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Compound of Interest

Compound Name:	*Tributylphenol*
CAS No.:	*28471-16-1*
Cat. No.:	*B13729601*

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Disclaimer: While this guide focuses on the inter-laboratory analysis of **tributylphenol**, specific round-robin or proficiency testing data for this compound is not readily available in the public domain. Therefore, this guide utilizes data from an inter-laboratory study on 4-tert-butylphenol, a closely related isomer, to provide a representative comparison and illustrate the principles of such studies. The methodologies and performance metrics presented are directly relevant for the analysis of **tributylphenol**s.

This guide provides a comprehensive overview of the analytical performance of methods used for the determination of **tributylphenol** in environmental samples. It is intended for researchers, scientists, and drug development professionals involved in the monitoring and analysis of phenolic compounds. The data presented is sourced from a representative inter-laboratory study, highlighting the precision and accuracy achievable with current analytical techniques.

Data Presentation: Performance of 4-tert-butylphenol Analysis in an Inter-laboratory Study

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The following table summarizes the results from a European round-robin test involving 17 laboratories from 5 countries. The study aimed to determine the inter-laboratory variability of the ecotoxicological characterization of construction products, which involved the analysis of leached substances, including 4-tert-butylphenol.

Parameter	Mean Value	Coefficient of Variation (CV) - Inter-laboratory	Number of Participating Laboratories	Analytical Method
4-tert-butylphenol Concentration in Eluate (BAM-G1)	Not Specified	73% - 110% (for EC50 values)	17	Gas Chromatography -Mass Spectrometry (GC-MS)
4-tert-butylphenol Concentration in Eluate (HSR-2)	Not Specified	9.3% - 74.8% (for EC50 values)	17	Gas Chromatography -Mass Spectrometry (GC-MS)

Data adapted from a round-robin test for the ecotoxicological evaluation of construction products. The variability is reported for the ecotoxicity endpoint (EC50), which is directly influenced by the analytical quantification of the leached substances including 4-tert-butylphenol.

Experimental Protocols

The following is a typical experimental protocol for the analysis of **tributylphenol** in water samples, based on established methods for phenolic compounds.

1. Sample Preparation (Solid Phase Extraction - SPE)

- Sample Acidification: Acidify the water sample to a pH of 2 with a suitable acid (e.g., hydrochloric acid).

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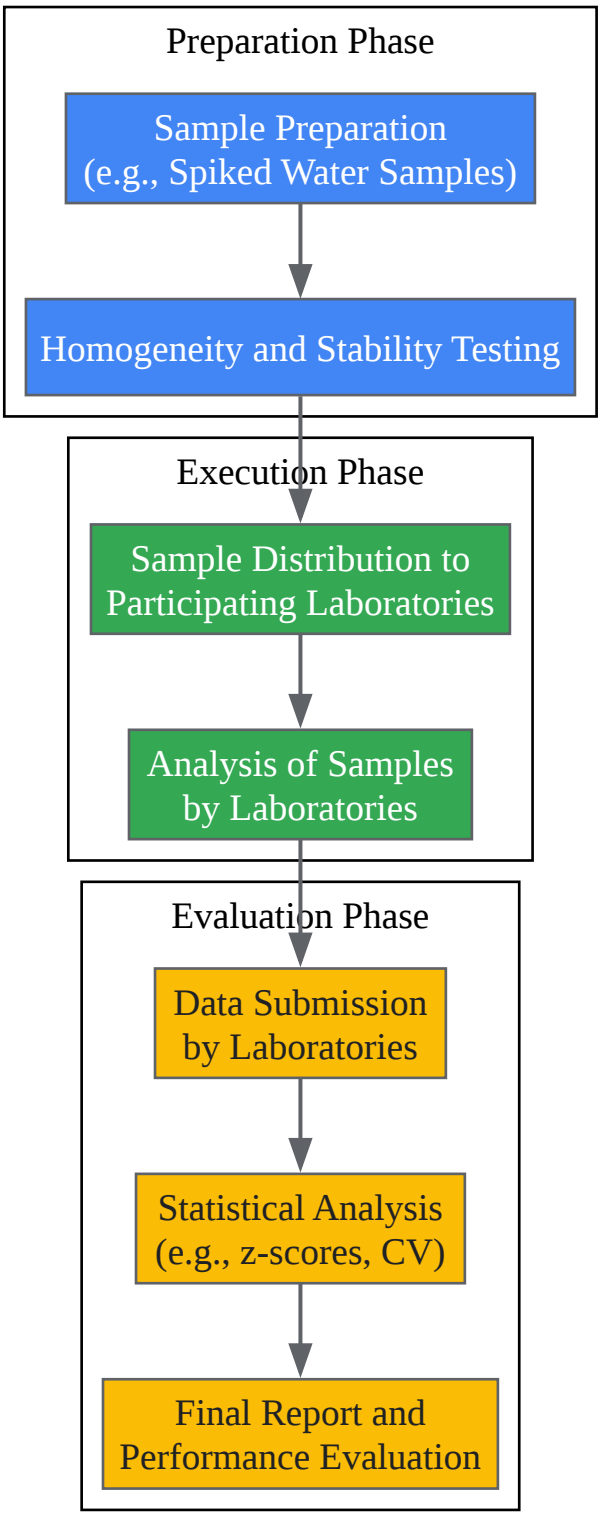
- SPE Cartridge Conditioning: Condition a C18 SPE cartridge by sequentially passing methanol followed by deionized water through it.
- Sample Loading: Pass the acidified water sample through the conditioned SPE cartridge.
- Washing: Wash the cartridge with deionized water to remove interfering substances.
- Elution: Elute the retained **tributylphenol** from the cartridge using a suitable organic solvent (e.g., methanol or acetonitrile).
- Concentration: Evaporate the eluate to a small volume under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the residue in a solvent suitable for GC-MS analysis.

2. Instrumental Analysis (Gas Chromatography-Mass Spectrometry - GC-MS)

- Gas Chromatograph (GC) Conditions:
  - Column: DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
  - Inlet: Splitless injection.
  - Carrier Gas: Helium at a constant flow rate.
  - Oven Temperature Program: Start at a low temperature (e.g., 60°C), ramp to a high temperature (e.g., 280°C) to ensure separation of analytes.
- Mass Spectrometer (MS) Conditions:
  - Ionization Mode: Electron Ionization (EI).
  - Acquisition Mode: Selected Ion Monitoring (SIM) for higher sensitivity and selectivity, or full scan for identification.
  - Monitored Ions: Select characteristic ions for **tributylphenol** for quantification and confirmation.

Mandatory Visualization

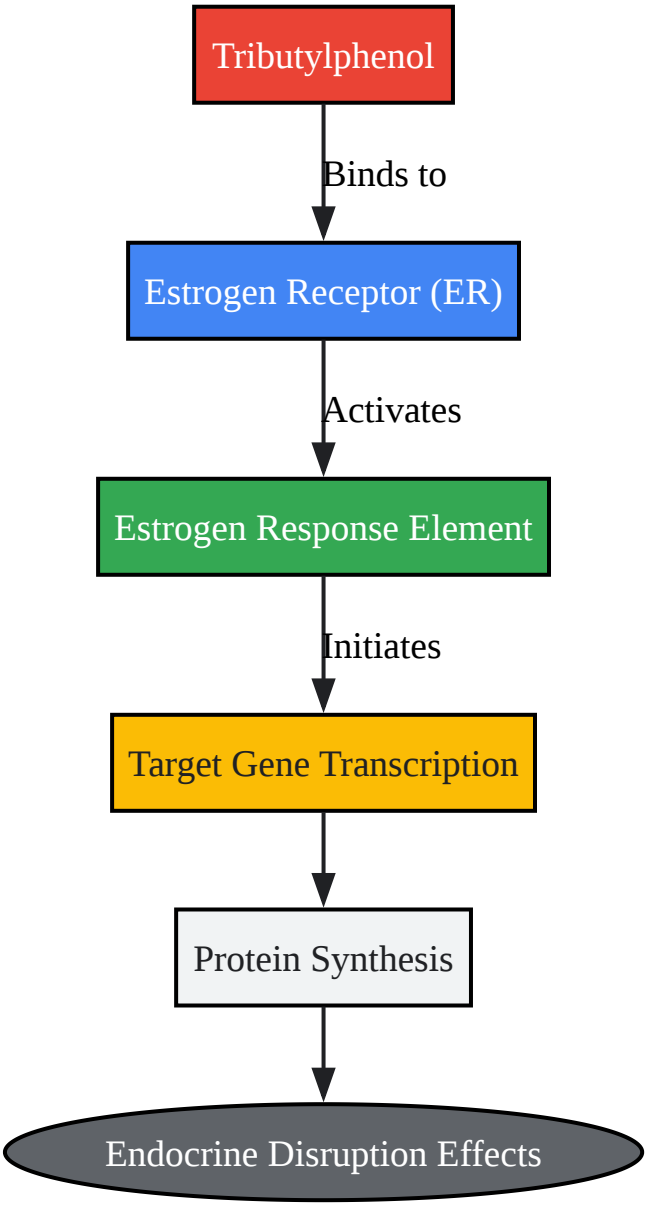
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Workflow of a typical inter-laboratory comparison study.

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Potential signaling pathway affected by **tributylphenol**.

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